

RAD-150 chemical structure and synthesis

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Compound of Interest

Compound Name: RAD-150?

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An In-depth Technical Guide to RAD-150 (TLB-150 Benzoate)

This document provides a comprehensive technical overview of RAD-150, also known as TLB-150 Benzoate, a selective androgen receptor modulator (SARM). It is intended for researchers, scientists, and professionals in the field of drug development. This guide covers the chemical structure, synthesis, and mechanism of action of RAD-150, presenting data in a structured and accessible format.

Chemical Structure and Properties

RAD-150 is a non-steroidal SARM and is structurally an analog of RAD-140 (Testolone).^{[1][2]} It is specifically a benzoate ester derivative of RAD-140.^{[3][4][5]} This chemical modification, known as esterification, involves the addition of a benzoate ester group to the parent RAD-140 molecule.^{[4][6][7]} This structural change is designed to improve the compound's stability, extend its half-life, and enhance its bioavailability compared to RAD-140.^{[2][3][4][6]}

The key chemical identifiers and properties of RAD-150 are summarized in the table below.

Property	Value
Synonyms	TLB-150 Benzoate, RAD-140 benzoate ester[1][8][9]
IUPAC Name	(1R,2S)-1-((3-chloro-4-cyano-2-methylphenyl)amino)-1-(5-(4-cyanophenyl)-1,3,4-oxadiazol-2-yl)propan-2-yl benzoate[10]
CAS Number	1208070-53-4[5][9][10][11]
Molecular Formula	C ₂₇ H ₂₀ ClN ₅ O ₃ [3][5][8][9][10]
Molecular Weight	~497.9 g/mol [3][8][12]
Purity	Typically >99% for research compounds[9]
Half-Life	Approximately 48-60 hours[1][8]
Solubility	Soluble in polyglycols and methanol[5][9]

Synthesis of RAD-150

The synthesis of RAD-150 is achieved through the chemical modification of RAD-140. While specific, proprietary synthesis protocols are not publicly detailed, the core process is understood to be esterification.[2][4]

Experimental Protocol: General Esterification of RAD-140

The conversion of RAD-140 to RAD-150 involves an acid-catalyzed substitution reaction where the hydroxyl group in the RAD-140 structure is converted into a benzoate ester.[7]

- Starting Material: High-purity RAD-140 ((2-chloro-4-(((1R,2S)-1-(5-(4-cyanophenyl)-1,3,4-oxadiazol-2-yl)-2-hydroxypropyl)amino)-3-methylbenzonitrile)).
- Reagent: Benzoic acid or a more reactive derivative like benzoyl chloride.
- Catalyst: A strong acid catalyst (e.g., sulfuric acid) is typically used to facilitate the reaction.

- Solvent: An appropriate non-reactive organic solvent.
- Reaction Conditions: The mixture of RAD-140, the benzoylating agent, and the catalyst in a suitable solvent is typically heated to drive the reaction to completion. Reaction time and temperature are critical parameters that would be optimized to maximize yield and purity.
- Work-up and Purification: Following the reaction, the mixture is neutralized, and the crude RAD-150 is extracted. Purification is then performed, likely using techniques such as column chromatography or recrystallization to isolate the final product with high purity.

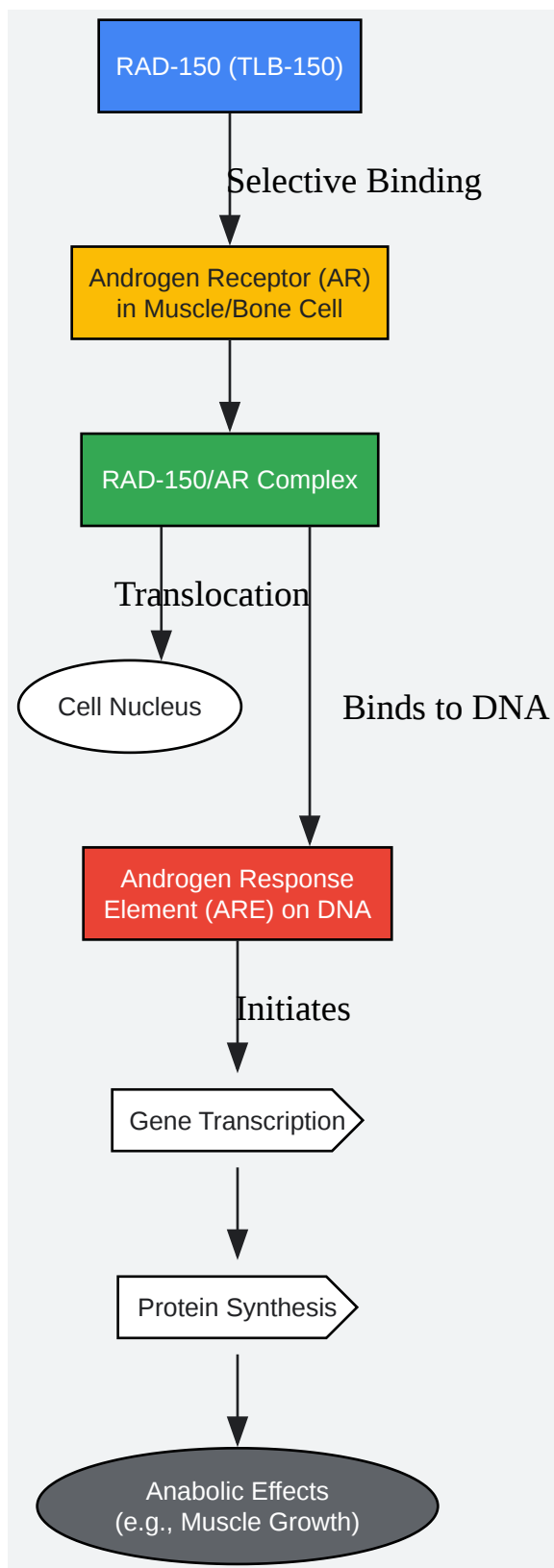
This process results in the attachment of a benzoate ester group, which enhances the molecule's lipophilicity and is responsible for its extended half-life and improved stability.[\[4\]](#)[\[7\]](#)

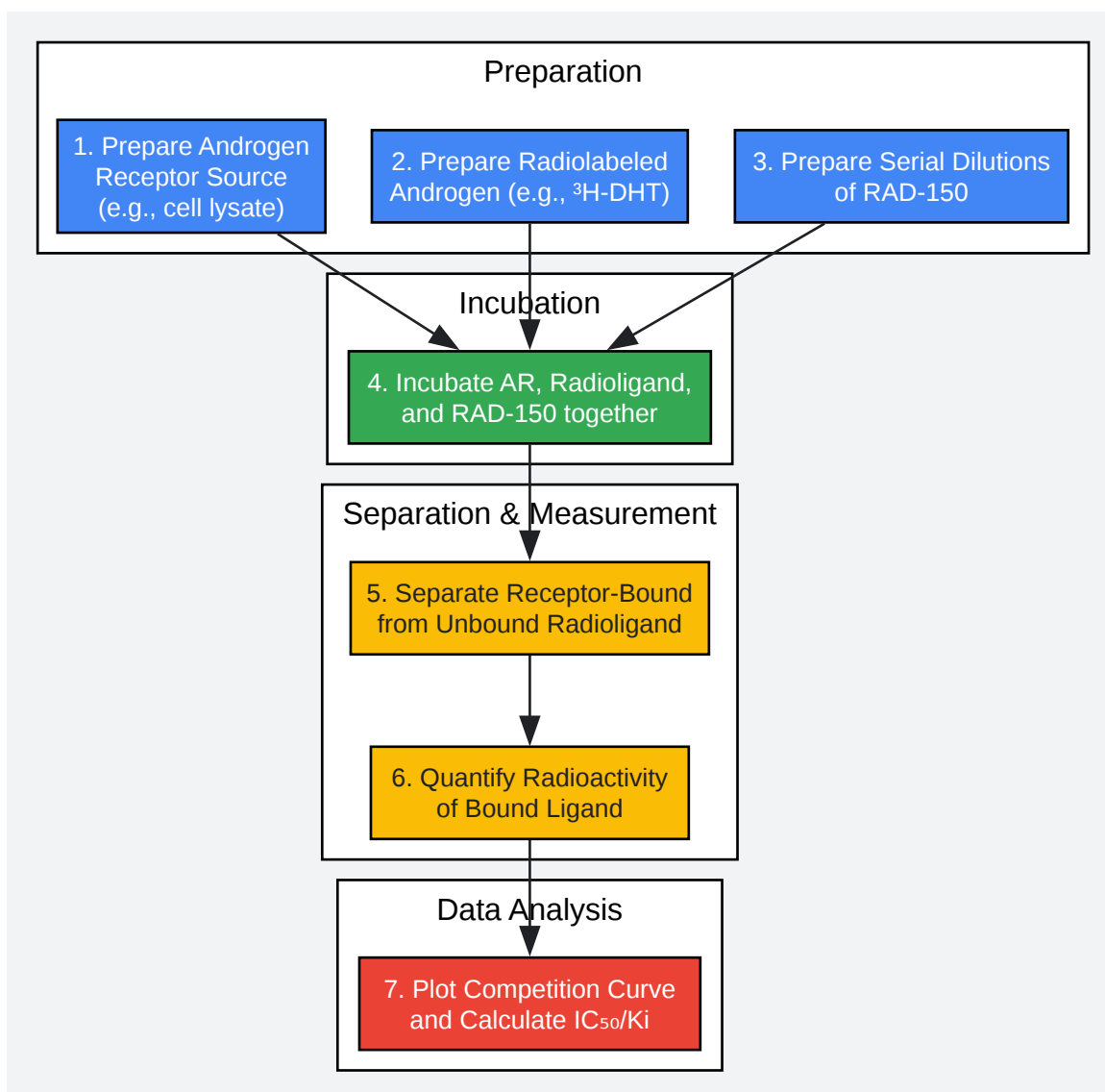
Mechanism of Action and Signaling Pathway

RAD-150 functions as a Selective Androgen Receptor Modulator (SARM).[\[1\]](#)[\[3\]](#) Its mechanism of action is centered on its high affinity and selective binding to androgen receptors (AR) located in skeletal muscle and bone tissue.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Upon binding to the androgen receptor, RAD-150 initiates a cascade of downstream signaling events that mimic the anabolic effects of natural androgens like testosterone.[\[1\]](#) This targeted activation promotes muscle protein synthesis and nitrogen retention, which are crucial processes for the development of lean muscle mass.[\[1\]](#)[\[15\]](#) By selectively targeting AR in muscle and bone, RAD-150 is designed to elicit tissue-specific anabolic effects while minimizing the undesirable androgenic side effects on other tissues, such as the prostate, that are common with traditional anabolic steroids.[\[1\]](#)[\[2\]](#)[\[15\]](#) It is important to note that, like other SARMS, RAD-150 can suppress the body's natural testosterone production.[\[1\]](#)

The signaling pathway for RAD-150's anabolic action is visualized below.





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